

Personal protective equipment for handling DB2313

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Compound of Interest

Compound Name: **DB2313**

Cat. No.: **B15566211**

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Essential Safety and Handling Guide for DB2313

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the potent transcription factor PU.1 inhibitor, **DB2313**. Given that **DB2313** induces apoptosis and exhibits anti-cancer properties, it is imperative to handle this compound with the utmost care, treating it as a potentially hazardous substance.[1][2] The following procedures are based on general best practices for handling chemical compounds in a laboratory setting and should be supplemented by a thorough, institution-specific risk assessment prior to commencing any work.

Chemical and Physical Properties

A clear understanding of **DB2313**'s properties is fundamental to its safe handling and use in experiments.

Property	Value	Source
CAS Number	2170606-74-1	MedchemExpress
Molecular Formula	C42H41FN8O2	Selleck Chemicals
Molecular Weight	708.83 g/mol	Selleck Chemicals
Appearance	Powder	Selleck Chemicals

Storage and Stability

Proper storage is crucial to maintain the integrity of **DB2313** and ensure laboratory safety.

Condition	Duration	Source
Powder at -20°C	3 years	Selleck Chemicals, TargetMol
In solvent at -80°C	1 year	Selleck Chemicals, TargetMol
Stock solution at -80°C	6 months	MedchemExpress
Stock solution at -20°C	1 month	MedchemExpress

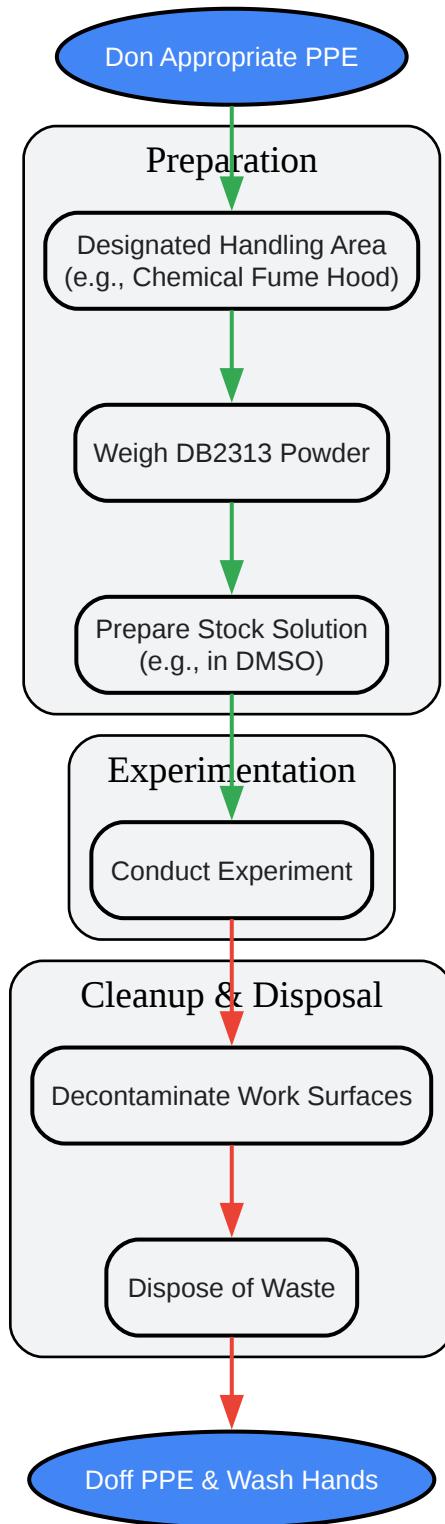
Personal Protective Equipment (PPE)

Due to its cytotoxic potential, a comprehensive PPE protocol is mandatory when handling **DB2313**. The following table outlines the recommended PPE.

Body Part	Required PPE	Rationale
Hands	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact with the potentially hazardous compound.
Eyes	ANSI Z87.1-compliant safety glasses with side shields or a face shield.	Protects eyes from splashes and airborne particles.
Body	A fully buttoned lab coat, preferably a disposable gown designed for handling hazardous drugs.	Protects skin and personal clothing from contamination.
Respiratory	A NIOSH-approved respirator may be necessary when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of the powdered compound.
Feet	Closed-toe shoes.	Protects feet from spills.

Safe Handling Workflow

The following diagram outlines the standard operational procedure for safely handling **DB2313** in a laboratory setting.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DB2313 | Apoptosis | TargetMol [targetmol.com]
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